

Application Notes and Protocols for Benzyl-PEG4-acid in PROTAC Formation

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Compound of Interest		
Compound Name:	Benzyl-PEG4-acid	
Cat. No.:	B1666789	Get Quote

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Introduction to PROTAC Technology and the Role of Benzyl-PEG4-acid

Proteolysis-targeting chimeras (PROTACs) are a revolutionary class of therapeutic agents that utilize the cell's own ubiquitin-proteasome system to selectively eliminate disease-causing proteins.[1][2][3] These heterobifunctional molecules are comprised of two distinct ligands connected by a chemical linker. One ligand binds to a target protein of interest (POI), while the other recruits an E3 ubiquitin ligase. This proximity induces the formation of a ternary complex, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.[1][4]

The linker is a critical component of a PROTAC, influencing its efficacy by modulating the stability of the ternary complex, as well as physicochemical properties like solubility and cell permeability. Polyethylene glycol (PEG) linkers are frequently employed in PROTAC design due to their hydrophilicity, biocompatibility, and tunable length. **Benzyl-PEG4-acid** is a PEG-based PROTAC linker that offers a balance of flexibility and a defined length for connecting the two ligands. The terminal carboxylic acid allows for straightforward amide bond formation with an amine-functionalized ligand, while the benzyl group serves as a protecting group for the other end of the linker, which can be deprotected for subsequent conjugation to the second ligand.

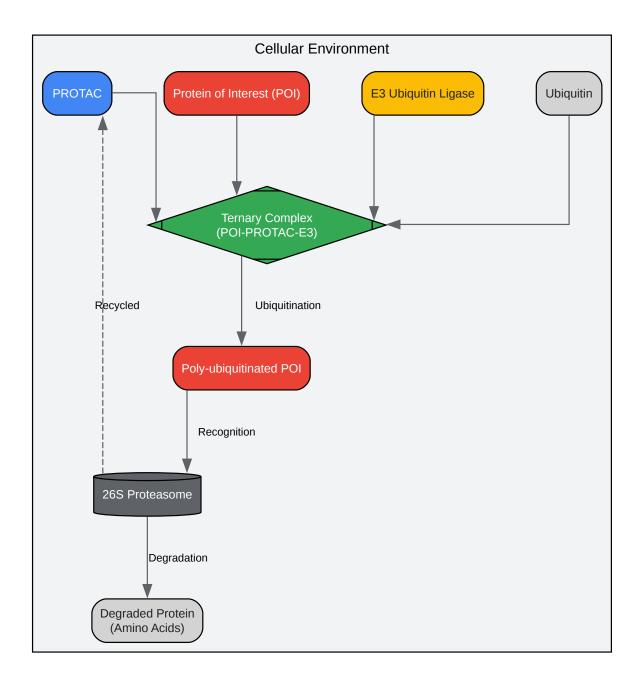


These application notes provide a comprehensive, step-by-step guide to using **Benzyl-PEG4-acid** in the formation of PROTACs, including detailed experimental protocols and data presentation guidelines.

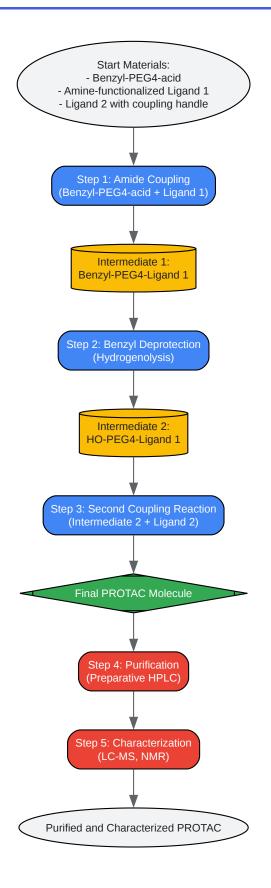
PROTAC-Mediated Protein Degradation Pathway

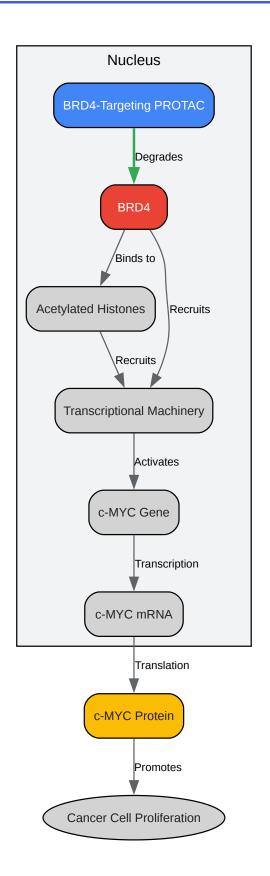
The general mechanism of action for a PROTAC involves the recruitment of a target protein to an E3 ubiquitin ligase, leading to its degradation. This process can be visualized as a signaling cascade within the ubiquitin-proteasome system.



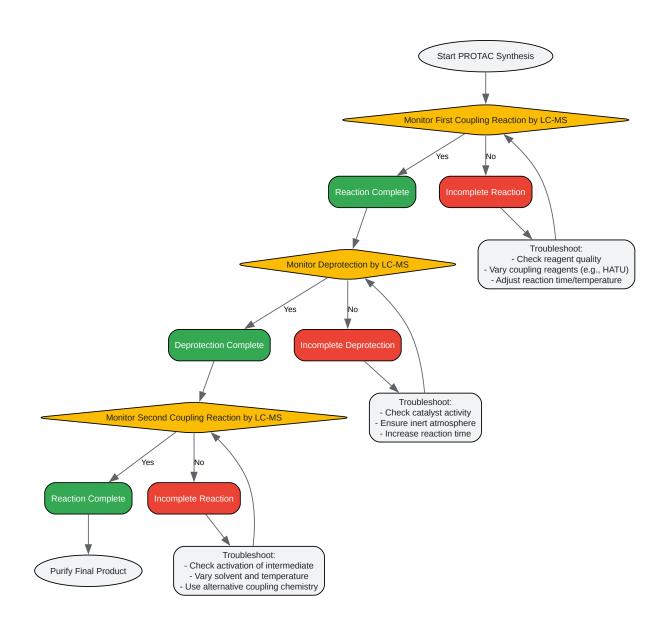












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